

5-Methylaminouracil: A Technical Guide to Spectroscopic Characterization

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Compound of Interest

Compound Name: 5-Methylaminouracil

CAS No.: 7577-92-6

Cat. No.: B1585227

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Executive Summary

5-Methylaminouracil (5-MAU) represents a critical scaffold in the study of modified nucleobases. Structurally distinct from Thymine (5-methyluracil) and 5-aminouracil, this compound features a secondary amine at the C5 position, introducing unique electronic donor properties that influence base-pairing fidelity and tautomeric equilibrium.

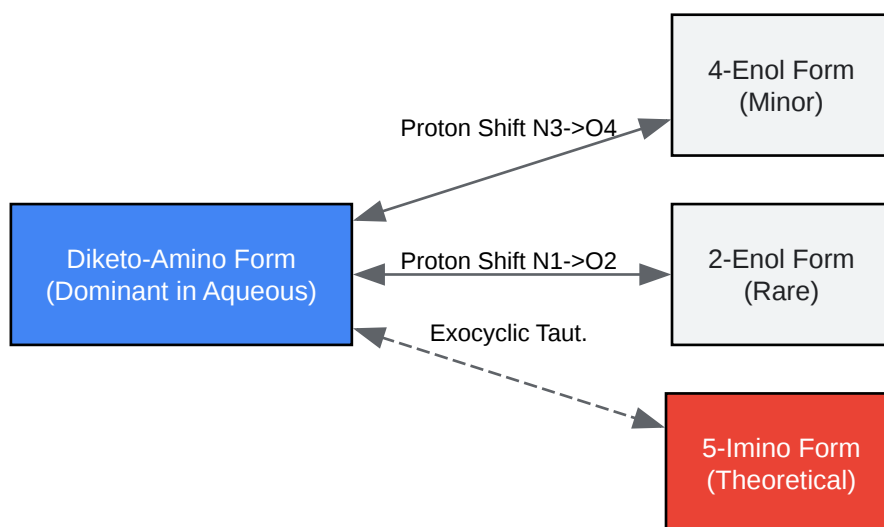
This guide provides a rigorous technical breakdown of the spectroscopic data required to identify and characterize 5-MAU. It synthesizes experimental protocols with theoretical grounding to assist researchers in drug development and RNA modification studies.

Molecular Architecture & Tautomerism

The physicochemical behavior of 5-MAU is defined by its capacity for tautomerization. While the diketo-amino form is thermodynamically dominant in aqueous solution, the electron-donating methylamino group at C5 destabilizes the ring electron density compared to uracil, potentially increasing the lifetime of rare enolic tautomers.

Tautomeric Equilibrium Visualization

The following diagram illustrates the primary diketo form and the accessible minor tautomers relevant to spectroscopic analysis.



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Figure 1: Tautomeric landscape of **5-Methylaminouracil**. The diketo-amino form is the reference standard for NMR and UV characterization.

Synthesis & Purification Protocol

To ensure spectroscopic integrity, 5-MAU must be free of its common precursor, 5-bromouracil. The following protocol outlines a standard nucleophilic aromatic substitution pathway.

Reaction Principle:

Step-by-Step Workflow

- Reagents: Suspend 5-bromouracil (10 mmol) in aqueous methylamine (40% w/v, 50 mL).
- Reaction: Heat in a sealed pressure tube at 90°C for 12–16 hours. The bromine atom at C5 is activated for nucleophilic attack by the adjacent carbonyls.
- Workup: Cool to room temperature. Concentrate in vacuo to remove excess methylamine.

- Crystallization: Recrystallize from water/ethanol (9:1). 5-MAU typically precipitates as white needles.
- Validation: Check for the absence of the C5-Br isotopic pattern in Mass Spec (approx. 1:1 ratio of M/M+2).

Spectroscopic Characterization

A. UV-Visible Spectroscopy

The introduction of the auxochromic methylamino group causes a bathochromic (red) shift relative to uracil.

- Solvent: Water (pH 7.0)
- λ : 264–268 nm
- Extinction Coefficient (ϵ): $\sim 8,500 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
- pH Dependence:
 - Acidic (pH 1-2): Protonation of the amino group eliminates the n $\rightarrow$ π^* contribution, shifting λ closer to uracil (~ 260 nm).
 - Basic (pH > 10): Deprotonation of N3-H leads to a significant bathochromic shift (~ 285 nm).

B. Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural confirmation. The absence of the C5 proton and the presence of the methylamino signals are diagnostic.

Table 1: ^1H NMR Data (500 MHz, DMSO- d_6)

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
NH-1	11.05	Broad Singlet	1H	Pyrimidine Ring NH
NH-3	10.80	Broad Singlet	1H	Pyrimidine Ring NH
H-6	7.15	Singlet	1H	Vinylic Proton (C6)
NH-5	4.80	Broad/Multiplet	1H	Exocyclic Amine NH
CH3	2.65	Doublet (Hz)	3H	N-Methyl Group

Note: The N-Methyl doublet collapses to a singlet if D₂O exchange is performed, confirming the coupling to the labile NH proton.

C. Infrared Spectroscopy (FT-IR)

The spectrum is dominated by the carbonyl and amine stretching vibrations.

- 3350–3450 cm⁻¹: N-H stretching (primary/secondary amines and ring NH).
- 2800–2950 cm⁻¹: C-H stretching (Methyl group).
- 1650–1720 cm⁻¹: C=O stretching (Strong, broad doublet characteristic of uracil C2/C4 carbonyls).
- 1610–1640 cm⁻¹: C=C stretching (Ring unsaturation).

D. Mass Spectrometry (ESI-MS)

- Molecular Formula: C₅H₇N₃O₂

- Exact Mass: 141.05 g/mol
- Observed $[M+H]^+$: 142.06 m/z
- Fragmentation:
 - m/z 142
125: Loss of NH_3/CH_3 (Deamination/Demethylation).
 - m/z 142
99: Ring opening/Retro-Diels-Alder (Loss of $HNCO$).

Comparative Data Analysis

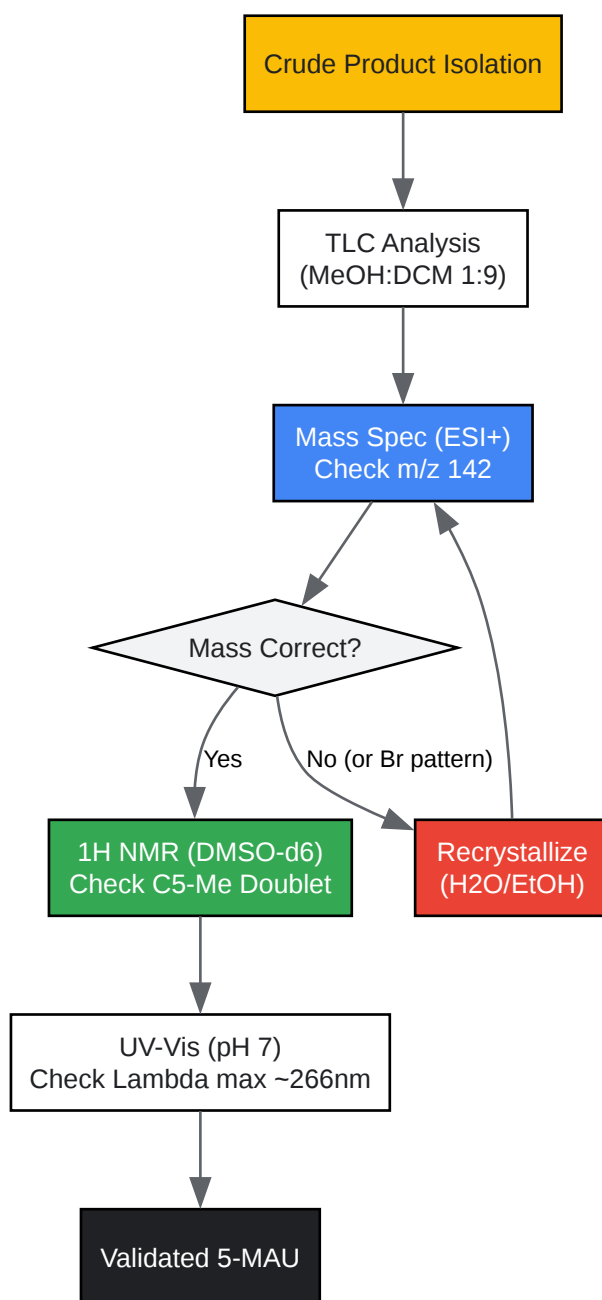
To validate your sample, compare the shifts against known analogs. 5-MAU should lie electronically between 5-Aminouracil and Thymine.

Table 2: Comparative Electronic Properties

Compound	Substituent (C5)	Electronic Effect	(pH 7)	C6-H NMR Shift
Uracil	-H	Reference	259 nm	7.53 ppm
Thymine	-CH ₃	Weak Donor (Inductive)	264 nm	7.25 ppm
5-Aminouracil	-NH ₂	Strong Donor (Resonance)	263 nm	7.02 ppm
5-MAU	-NHCH ₃	Strong Donor + Steric	266 nm	7.15 ppm

Characterization Workflow Diagram

The following Graphviz diagram outlines the logical decision tree for validating the identity of **5-Methylaminouracil** during synthesis or isolation.



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Figure 2: Analytical decision matrix for the validation of **5-Methylaminouracil**.

References

- National Institutes of Health (PubChem). 5-(Methylamino)uracil Compound Summary. [\[Link\]](#)

- Glass, R. S., et al. (2008). Insights into the Chemical Biology of Selenium. (Discusses 2-seleno-**5-methylaminouracil** characterization). [[Link](#)]
- Watanabe, K. A., et al. (2001). Synthesis of 2'-deoxy-L-nucleosides.
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